

Assessing the Photoprotective Efficacy of Mycosporine-2-glycine: Application Notes and Protocols

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Compound of Interest

Compound Name: *Mycosporine-2-glycine*

Cat. No.: *B1260214*

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Introduction

Mycosporine-2-glycine (M2G) is a mycosporine-like amino acid (MAA), a class of small, water-soluble molecules produced by various organisms, particularly those exposed to high levels of ultraviolet (UV) radiation in marine and freshwater environments.[1] These compounds are recognized for their potent UV-absorbing properties and are increasingly being investigated for their potential as natural and effective photoprotective agents in cosmetics and pharmaceuticals.[2][3] This document provides detailed application notes and experimental protocols for assessing the photoprotective efficacy of M2G, focusing on its UV-absorbing capabilities, antioxidant activity, and its effects on cellular signaling pathways in response to UV-induced stress.

Physicochemical and Antioxidant Properties of Mycosporine-2-glycine

M2G exhibits strong absorbance in the UV-A and UV-B regions of the electromagnetic spectrum, a key characteristic for a photoprotective agent.[4] Beyond its ability to physically block UV radiation, M2G also possesses significant antioxidant properties, enabling it to neutralize reactive oxygen species (ROS) generated by UV exposure, thus preventing cellular damage.[2][5]

UV-Absorbing Properties

Property	Value	Reference
UV Absorption Maximum (λ_{max})	331 nm	[6] [7]

Antioxidant Capacity

The antioxidant efficacy of M2G has been quantified using various standard assays. The half-maximal inhibitory concentration (IC₅₀) values from 2,2-diphenyl-1-picrylhydrazyl (DPPH) and 2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid) (ABTS) radical scavenging assays are presented below, alongside common antioxidant standards for comparison.

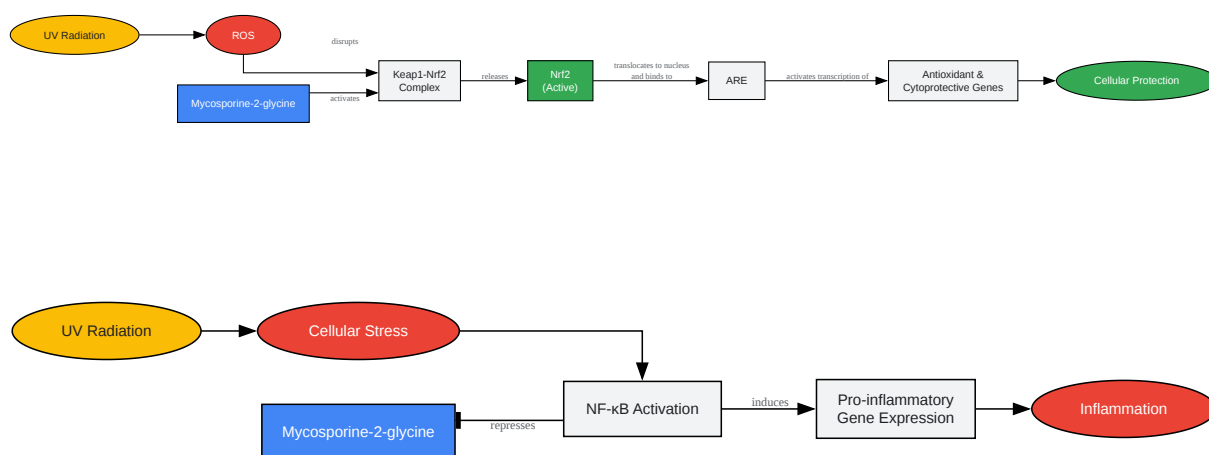
Assay	Compound	IC ₅₀ Value	Reference
DPPH Radical Scavenging	Mycosporine-2-glycine (M2G)	22 μM	[2]
Mycosporine-glycine	43 μM	[2]	
Ascorbic Acid	2.8 μM	[2]	
ABTS Radical Scavenging	Mycosporine-2-glycine (M2G)	40 μM	[2]
Porphyrin-334	133 μM	[2]	
Shinorine	94 μM	[2]	
Trolox	10 μM	[2]	

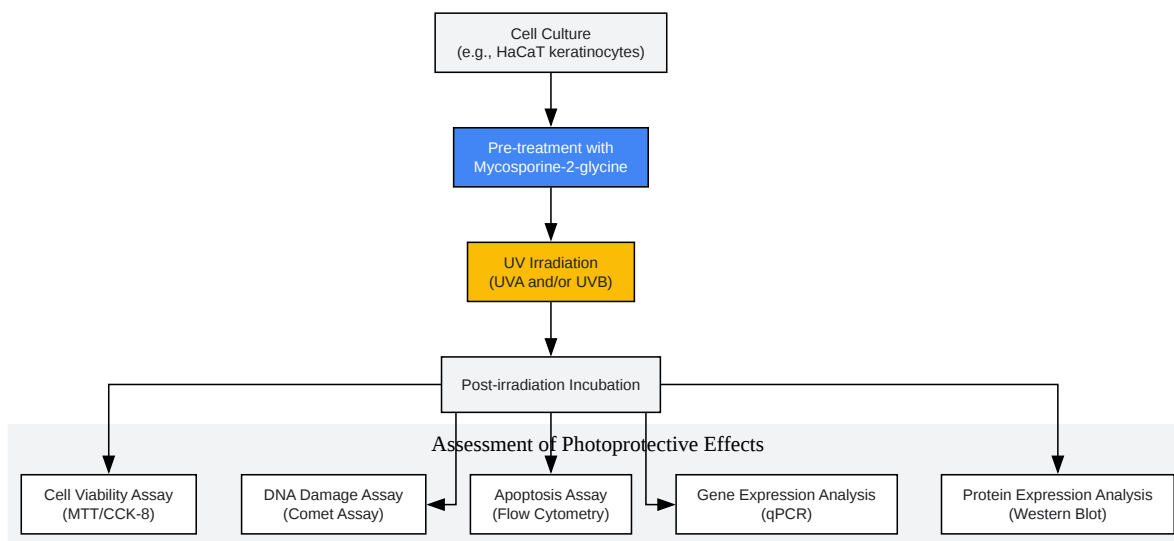
Cellular and Molecular Mechanisms of Photoprotection

M2G confers photoprotection not only through its physicochemical properties but also by modulating key cellular signaling pathways involved in the response to oxidative stress and inflammation.

Regulation of a Key Antioxidant Pathway

M2G has been shown to activate the Keap1-Nrf2-ARE (Kelch-like ECH-associated protein 1-Nuclear factor erythroid 2-related factor 2-Antioxidant Response Element) pathway.[1] Under normal conditions, Keap1 targets Nrf2 for degradation. However, upon exposure to oxidative stress, this interaction is disrupted, allowing Nrf2 to translocate to the nucleus and activate the transcription of a suite of antioxidant and cytoprotective genes.





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